

handling precautions for 4-Aminocyclohexanecarbonitrile hydrochloride

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Compound of Interest

Compound Name: 4-Aminocyclohexanecarbonitrile hydrochloride

Cat. No.: B1392349

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An essential resource for researchers and drug development professionals, this Technical Support Center provides in-depth guidance on the safe handling and effective use of **4-Aminocyclohexanecarbonitrile hydrochloride** (CAS No: 1303968-08-2). As a bifunctional molecule containing both a reactive nitrile and a primary amine, its proper handling is paramount for both safety and experimental success. This guide offers practical, field-tested advice in a direct question-and-answer format to address common challenges and ensure the integrity of your research.

Section 1: Safety and Handling FAQs

This section addresses the most frequent questions regarding the safe storage, handling, and disposal of **4-Aminocyclohexanecarbonitrile hydrochloride**. Adherence to these guidelines is critical for personnel safety and maintaining the chemical's purity.

Q1: What are the primary hazards associated with **4-Aminocyclohexanecarbonitrile hydrochloride**?

A1: **4-Aminocyclohexanecarbonitrile hydrochloride** is classified as an irritant. The primary hazards include causing skin irritation (H315) and serious eye irritation (H319).^{[1][2]} Some suppliers also indicate it may be harmful if swallowed (H302) and may cause respiratory irritation (H335).^{[2][3]} Therefore, avoiding direct contact and inhalation of dust is crucial.

Q2: What personal protective equipment (PPE) is mandatory when working with this compound?

A2: To mitigate the risks of irritation and exposure, the following PPE must be worn:

- Eye Protection: Chemical safety goggles or a face shield (European Standard EN166).[4][5]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[2][4]
- Body Protection: A laboratory coat is required. For operations with a high risk of dust generation, additional protective clothing may be necessary to prevent skin exposure.[2][4]
- Respiratory Protection: If handling large quantities or if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][5] All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.

Q3: What are the correct storage conditions for **4-Aminocyclohexanecarbonitrile hydrochloride**?

A3: Proper storage is critical to maintain the compound's stability and integrity. It should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[4][5] Several suppliers recommend storage under an inert atmosphere (e.g., argon or nitrogen) at room temperature or refrigerated.[3][6] This is because the compound can be hygroscopic (prone to absorbing moisture from the air), which can compromise its quality.[4]

Q4: How should I handle an accidental spill?

A4: In the event of a spill, first ensure the area is well-ventilated and restrict access.[1] Wearing full PPE, you should:

- For solid spills: Carefully sweep or vacuum up the material, avoiding dust generation.[2] Place the collected material into a suitable, labeled container for disposal.
- Clean-up: After removing the bulk material, wipe down the area with a damp cloth. Prevent the runoff from entering drains.[1][2]

- Disposal: Dispose of the contaminated materials and the spilled substance as hazardous waste according to local, state, and federal regulations.

Q5: What is the appropriate first aid response to an exposure?

A5: Immediate action is required in case of exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. If irritation persists, seek immediate medical attention.[1][5]
- Skin Contact: Remove contaminated clothing and wash the affected skin area immediately with plenty of soap and water. If skin irritation occurs, get medical advice.[1][2]
- Inhalation: Move the exposed person to fresh air. If they feel unwell or have difficulty breathing, seek medical attention.[1][5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4]

Section 2: Experimental Troubleshooting Guide

Even with careful planning, experiments can yield unexpected results. This guide provides a systematic approach to troubleshooting common issues encountered when using **4-Aminocyclohexanecarbonitrile hydrochloride**.

Problem	Potential Cause(s)	Recommended Solution & Rationale
Inconsistent or Non-Reproducible Results	<p>1. Compound Hydration: The compound is hygroscopic; absorbing atmospheric moisture leads to inaccurate weighing and altered molar concentrations.[4]2. Degradation: The compound may degrade in solution over time, especially at non-neutral pH or when exposed to light/air.</p>	<p>1. Dry the Compound: Before weighing, dry the compound under a vacuum. Always handle and weigh in a glovebox or under an inert atmosphere if possible.[2]2. Prepare Fresh Solutions: Prepare solutions immediately before use. If storage is necessary, aliquot and store at low temperatures (-20°C to -80°C) under an inert atmosphere.[7]</p>
Low Product Yield in a Reaction	<p>1. Reactivity of Amine: The primary amine is a nucleophile and a base. It can react with electrophiles or acids in the reaction mixture, leading to side products.[2]2. Incomplete Dissolution: The compound may not be fully dissolved in the reaction solvent, limiting its availability to react.</p>	<p>1. Use Protecting Groups: Consider protecting the amine group (e.g., as a Boc-carbamate) before proceeding with reactions sensitive to primary amines. This prevents unwanted side reactions.[2]2. Verify Solubility: Confirm the compound's solubility in your chosen solvent at the reaction temperature. Gentle heating or sonication may aid dissolution, but check for thermal stability first.</p>
Unexpected Peaks in NMR/LC-MS Analysis	<p>1. Hydrolysis of Nitrile: The nitrile group can undergo hydrolysis to a carboxamide or carboxylic acid, especially under strong acidic or basic conditions.[2]2. Dimerization/Polymerization:</p>	<p>1. Control pH: Maintain a neutral or mildly acidic/basic pH during your reaction and workup to minimize hydrolysis. Use buffered solutions where appropriate.[7]2. Use Dilute Conditions: Running reactions</p>

Under certain conditions, intermolecular reactions between the amine and nitrile groups could occur. at lower concentrations can disfavor intermolecular side reactions.

Difficulty in Purification

High Polarity: The presence of both an amine hydrochloride salt and a polar nitrile group makes the molecule highly polar, which can lead to difficult separation from other polar impurities or starting materials.

Optimize Chromatography:
Use a polar stationary phase like silica gel with a carefully chosen polar mobile phase (e.g., dichloromethane/methanol or ethyl acetate/heptane with a small amount of triethylamine to suppress peak tailing from the amine). Reverse-phase HPLC can also be an effective method for high-purity isolation.^[7]

Section 3: Protocols and Methodologies

Accuracy in experimental setup is fundamental. This section provides a detailed protocol for a common laboratory procedure involving **4-Aminocyclohexanecarbonitrile hydrochloride**.

Protocol 3.1: Preparation of a 10 mM Stock Solution

This protocol details the steps for accurately preparing a standard stock solution for use in chemical reactions or biological assays.

Materials:

- **4-Aminocyclohexanecarbonitrile hydrochloride** (CAS: 1303968-08-2)
- Anhydrous Dimethyl Sulfoxide (DMSO) or other appropriate solvent
- Calibrated analytical balance
- Volumetric flask (e.g., 10 mL, Class A)

- Micropipettes
- Spatula
- Weighing paper
- Inert gas source (Nitrogen or Argon)

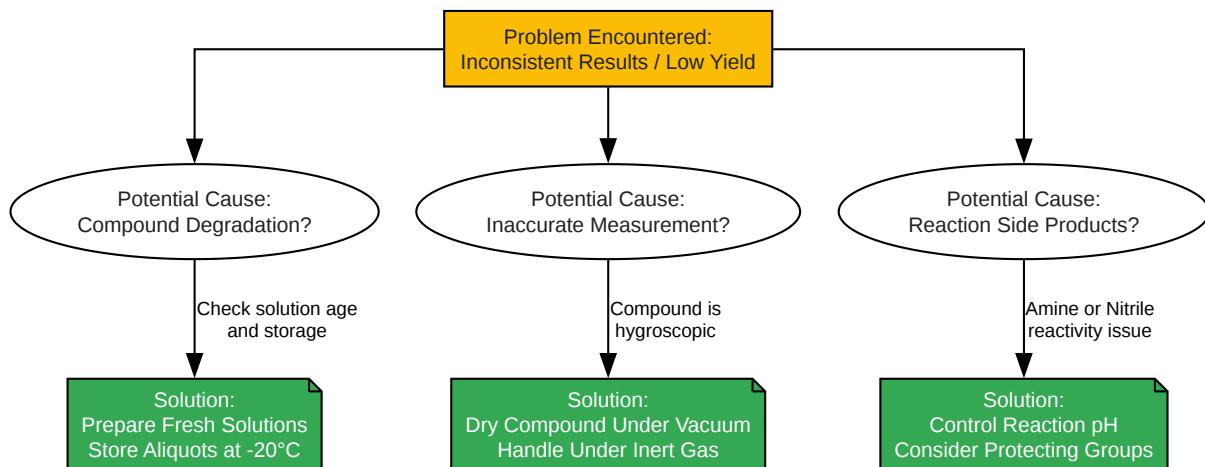
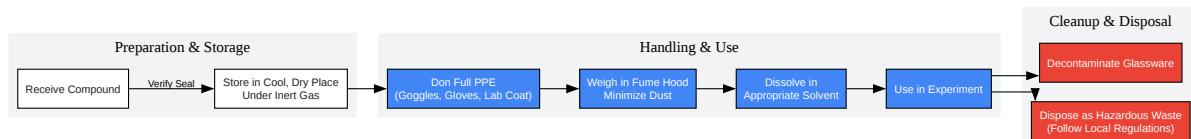
Procedure:

- Pre-Handling Preparation: Ensure the compound has been stored correctly in a desiccator or under an inert atmosphere. Allow the container to equilibrate to room temperature before opening to prevent condensation of moisture onto the solid.
- Mass Calculation: Calculate the mass required. The molecular weight of **4-Aminocyclohexanecarbonitrile hydrochloride** is 160.65 g/mol .
 - Mass (mg) = Desired Volume (mL) × Desired Concentration (mM) × 0.16065 (mg/mL/mM)
 - For 10 mL of a 10 mM solution: $10 \text{ mL} \times 10 \text{ mM} \times 0.16065 = 16.065 \text{ mg.}$
- Weighing the Compound:
 - Place a piece of weighing paper on the analytical balance and tare it.
 - To minimize moisture absorption, briefly flush the weighing area with a gentle stream of inert gas.
 - Carefully weigh out the calculated mass (e.g., 16.07 mg) of the compound. Record the exact mass.
- Dissolution:
 - Transfer the weighed solid into the 10 mL volumetric flask.
 - Add approximately 5-7 mL of anhydrous DMSO to the flask.

- Gently swirl the flask to dissolve the solid. Sonication in a water bath for a few minutes can aid dissolution if necessary.
- Final Volume Adjustment:
 - Once the solid is completely dissolved, carefully add more DMSO until the bottom of the meniscus reaches the calibration mark on the volumetric flask.
 - Cap the flask and invert it 10-15 times to ensure the solution is homogeneous.
- Storage:
 - Transfer the solution to a clean, labeled vial. For short-term storage, seal the vial tightly. For longer-term storage, flush the headspace with an inert gas before sealing and store at -20°C.

Section 4: Visual Workflow and Logic Diagrams

Visual aids can clarify complex procedures and decision-making processes. The following diagrams, rendered using Graphviz, illustrate a safe handling workflow and a troubleshooting decision tree.



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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. arctomsci.com [arctomsci.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. (1s,4s)-4-Aminocyclohexanecarbonitrile hydrochloride|BLD Pharm [bldpharm.com]

- 7. [benchchem.com \[benchchem.com\]](https://www.benchchem.com/b1392349)
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